

In-Depth Technical Safety Guide: 1-Heptanol-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Heptanol-d7

Cat. No.: B15557430

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Disclaimer: This document provides a comprehensive safety data summary for 1-Heptanol. The deuterated analogue, **1-Heptanol-d7**, is expected to have very similar safety and toxicological properties. However, due to the isotopic substitution, minor variations in physical properties will exist. This guide should be used as a primary reference, but it is always recommended to consult the specific Safety Data Sheet (SDS) provided by the supplier for **1-Heptanol-d7**.

Chemical Identification and Physical Properties

1-Heptanol is a clear, colorless liquid with a characteristic mild, alcoholic odor.^[1] It is a straight-chain fatty alcohol with seven carbon atoms. While very slightly soluble in water, it is miscible with ethanol and ether.^{[2][3]}

Table 1: Physical and Chemical Properties of 1-Heptanol

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O	[2]
Molecular Weight	116.20 g/mol	
CAS Number	111-70-6	
Boiling Point	175-176 °C (348.8 °F) at 760 mmHg	
Melting/Freezing Point	-34°C to -36 °C (-30.3°F to -33°F)	
Density	0.822 g/cm ³ at 20-25 °C	
Vapor Pressure	0.5 - 0.7 hPa at 20 °C	
Flash Point	73 - 76 °C (163.4 - 169 °F) - Closed Cup	
Autoignition Temp.	350 °C (662 °F)	
Refractive Index	~1.424 at 20 °C	
Solubility	Insoluble in water; Miscible with alcohol and ether	

Hazard Identification and Classification

1-Heptanol is classified as a combustible liquid that causes serious eye irritation. It is also considered harmful to aquatic life with long-lasting effects.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Aquatic Hazard (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects

Signal Word: Warning

Toxicological Data

Toxicological studies indicate that 1-Heptanol has low acute toxicity via oral and dermal routes. The primary health concern is serious eye irritation. No components are identified as known or anticipated carcinogens by IARC, NTP, or OSHA.

Table 3: Acute Toxicity Data

Exposure Route	Endpoint	Value	Species	Guideline	Source
Oral	LD50	5,500 - 6,200 mg/kg	Rat	OECD 401	
Dermal	LD50	>2,000 mg/kg	Rabbit		
Inhalation	LC0	> 7.4 mg/l (4 h)	Rat	OECD 403	

Key Toxicological Effects:

- Eye Irritation: Causes serious irritation upon contact.
- Skin Irritation: Not classified as a skin irritant, though prolonged contact may defat the skin, leading to dryness or cracking.
- Sensitization: Did not cause sensitization in laboratory animals.

- Mutagenicity: Not classified as a germ cell mutagenic.

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are derived from standard safety guidelines for handling combustible and irritant chemicals.

4.1 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is mandatory:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate or if aerosols/mists are generated, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.

4.2 Engineering Controls and Storage

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations and safety showers must be readily accessible.
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and other ignition sources. Keep containers tightly closed.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.

4.3 Spill and Leak Protocol

- Evacuate & Ventilate: Remove all sources of ignition and ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.

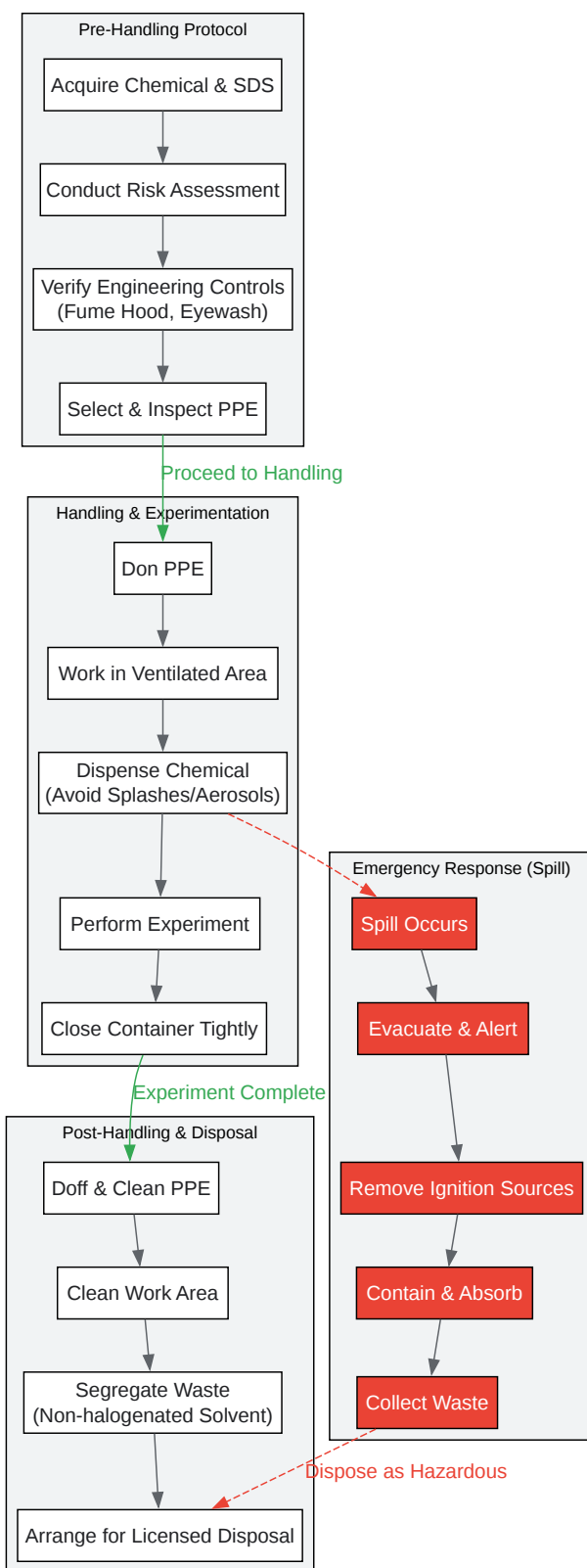
- Absorption: Cover the spill with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).
- Collection: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.
- Decontamination: Clean the affected area thoroughly.

4.4 First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

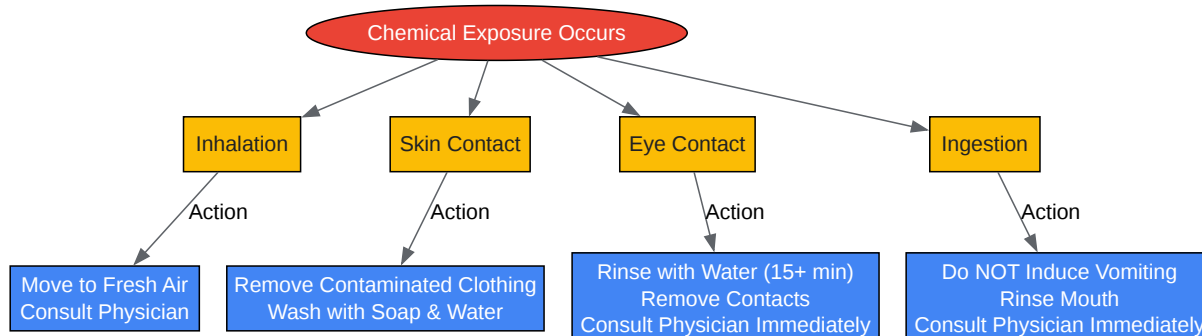
Visualized Workflows and Pathways

The following diagrams illustrate the logical flow for safely managing **1-Heptanol-d7** in a research environment.



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Caption: Workflow for Safe Chemical Handling from Acquisition to Disposal.



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Caption: First Aid Response Protocol for Accidental Exposure.

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- To cite this document: BenchChem. [In-Depth Technical Safety Guide: 1-Heptanol-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557430#safety-data-sheet-sds-for-1-heptanol-d7]

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